

4-Chloro-o-xylene material safety data sheet (MSDS) and lab handling

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Compound of Interest

Compound Name: 4-Chloro-o-xylene

Cat. No.: B146410

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An In-depth Technical Guide to **4-Chloro-o-xylene**: Material Safety Data Sheet (MSDS) and Laboratory Handling

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data, safe handling procedures, and emergency protocols for **4-Chloro-o-xylene** (CAS No. 615-60-1). The information is intended to ensure the safety of laboratory personnel working with this chemical.

Chemical Identification and Properties

4-Chloro-o-xylene, also known as 3,4-Dimethylchlorobenzene, is a colorless to light yellow liquid.[1] It is used as a solvent and in the synthesis of other organic compounds.[2]

Table 1: Physicochemical Properties of **4-Chloro-o-xylene**

Property	Value	Source(s)
CAS Number	615-60-1	[2][3][4][5][6][7]
Molecular Formula	C ₈ H ₉ Cl	[2][6][7]
Molecular Weight	140.61 g/mol	[2][5][6][7]
Appearance	Colorless to light yellow clear liquid	[1][8]
Boiling Point	192 - 223 °C	[2][3][5][7]
Density	1.047 - 1.07 g/mL at 25 °C	[2][5][7]
Flash Point	66 - 67 °C	[5][7]
Refractive Index	n ₂₀ /D 1.528	[2]

Hazard Identification and Classification

4-Chloro-o-xylene is classified as a hazardous substance. The primary hazards are summarized in the table below.

Table 2: Hazard Classification of **4-Chloro-o-xylene**

Hazard Class	Category	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07 (Irritant)
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	GHS07 (Irritant)
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation	GHS07 (Irritant)
Flammable liquids	4	H227: Combustible liquid	No Pictogram
Acute dermal toxicity	4	Harmful in contact with skin	GHS07 (Irritant)
Acute Inhalation Toxicity - Vapors	4	Harmful if inhaled	GHS07 (Irritant)

Sources:[3][4][6][7][9]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with **4-Chloro-o-xylene**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to EN166 or NIOSH standards.[3][4]
- Skin Protection: Wear appropriate protective gloves (e.g., Viton®, polyvinyl alcohol) and clothing to prevent skin exposure.[4][10] Inspect gloves before use and use proper glove removal technique.[3]

- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)

Laboratory Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[11\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Do not breathe vapors or mist.[\[3\]](#)[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#) Take measures to prevent the buildup of electrostatic charge.[\[3\]](#)
- Use non-sparking tools.[\[11\]](#)
- Wash hands thoroughly after handling and before breaks.[\[3\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials, such as strong oxidizing agents and strong acids.[\[3\]](#)
[\[13\]](#)
- Store in a fireproof area.[\[13\]](#)

Emergency Procedures

First-Aid Measures

Table 3: First-Aid Procedures for **4-Chloro-o-xylene** Exposure

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[3][4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.	[3][4]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.	[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[3][14]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][15]
- Specific Hazards: Flammable liquid and vapor.[11] Containers may explode when heated. [14] Hazardous decomposition products include carbon oxides and hydrogen chloride gas.[3][4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

Accidental Release Measures

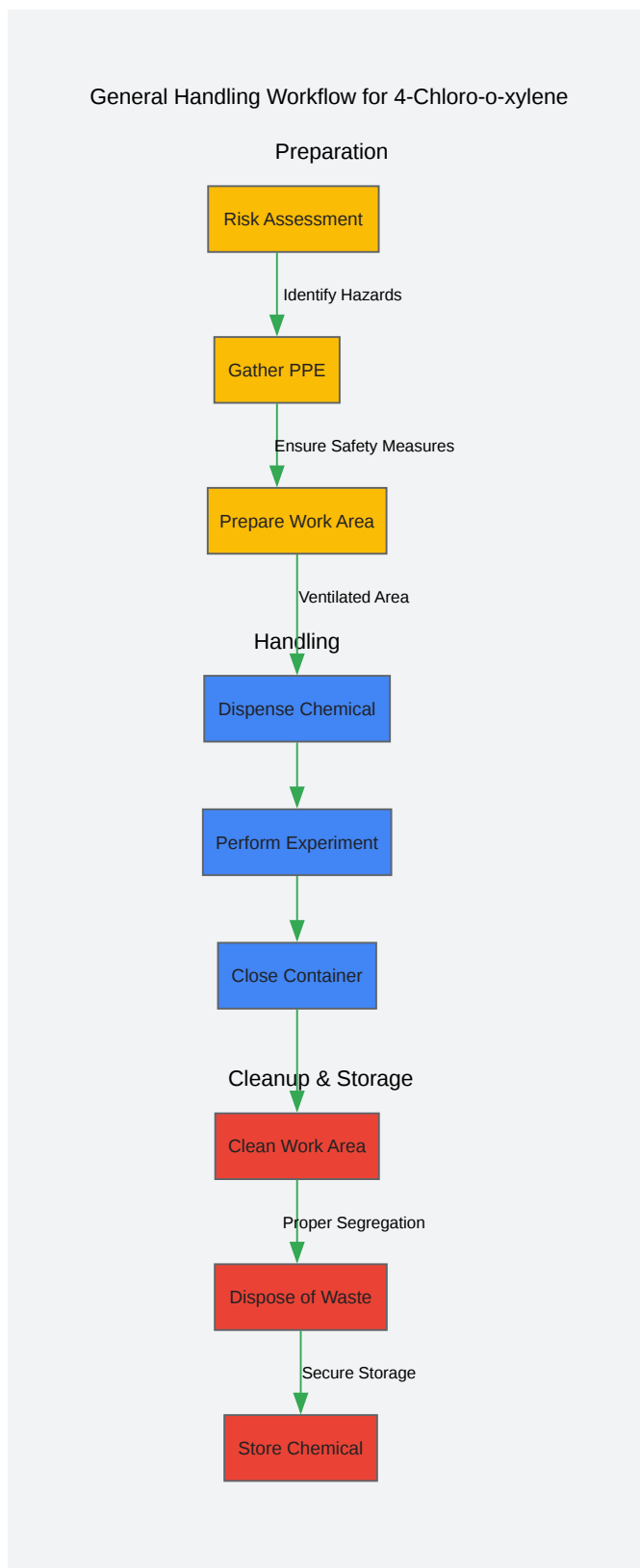
- Personal Precautions: Evacuate personnel to a safe area.^[3] Ensure adequate ventilation.^[3] Remove all sources of ignition.^{[3][4]} Avoid breathing vapors.^[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.^[3] Do not let the product enter drains.^{[3][15]}
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder).^[4] Collect and place in a suitable, closed container for disposal.^{[3][4]}

Disposal Considerations

Dispose of **4-Chloro-o-xylene** and its container as hazardous waste. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[3] Offer surplus and non-recyclable solutions to a licensed disposal company.^[3] Contaminated packaging should be disposed of as unused product.^[3]

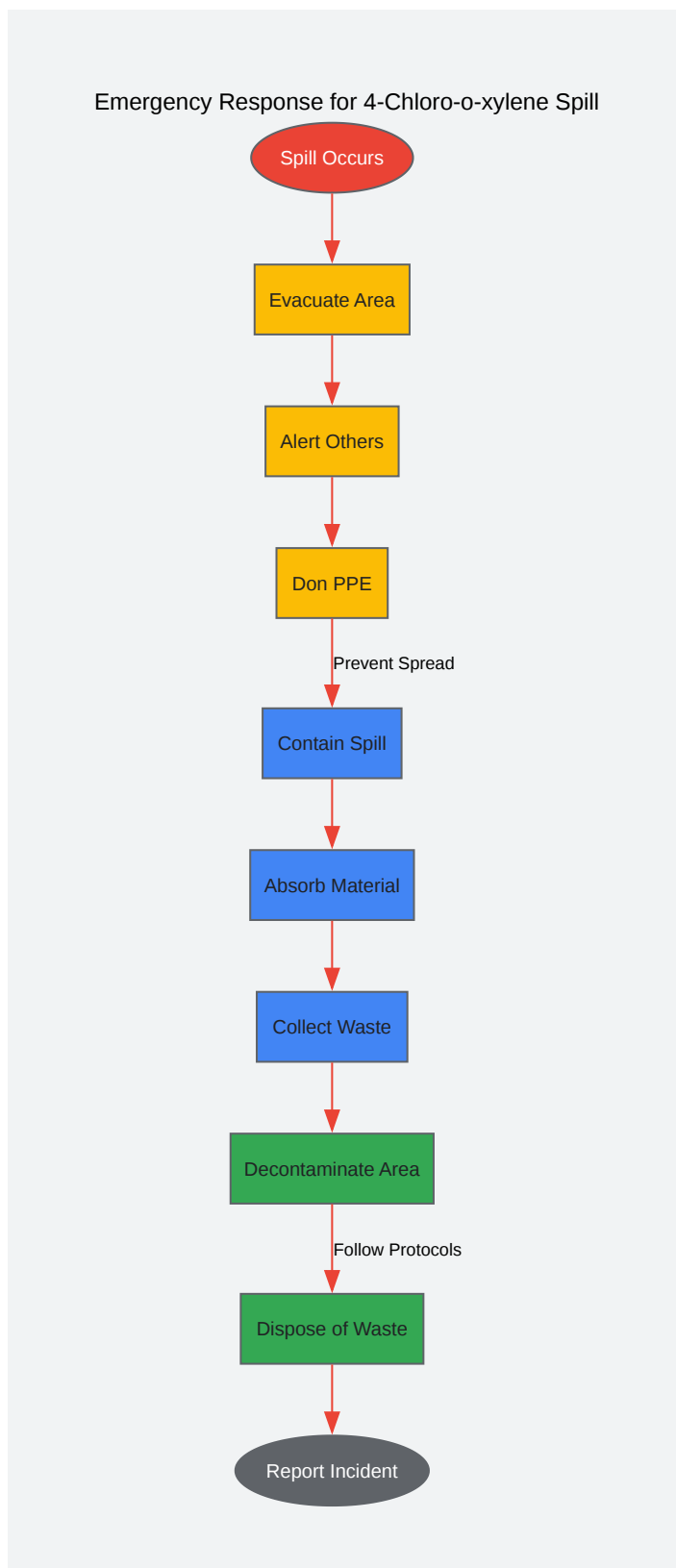
Experimental Protocols Visualization

The following diagrams illustrate key workflows for handling and responding to incidents involving **4-Chloro-o-xylene**.



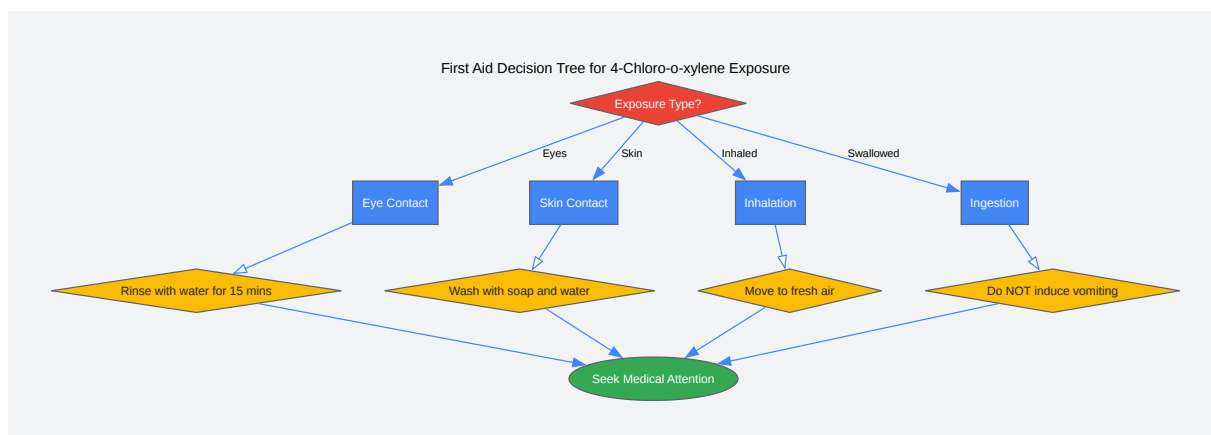
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Caption: General Handling Workflow for **4-Chloro-o-xylene**



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Caption: Emergency Response for **4-Chloro-o-xylene** Spill



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Caption: First Aid Decision Tree for **4-Chloro-o-xylene** Exposure

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